

theoretical studies of 2-Chloro-5-decylpyrimidine

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Compound of Interest

Compound Name: 2-Chloro-5-decylpyrimidine

CAS No.: 170434-06-7

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An In-Depth Technical Guide to the Theoretical Study of 2-Chloro-5-decylpyrimidine

Disclaimer: As of late 2025, dedicated theoretical and computational studies on **2-Chloro-5-decylpyrimidine** are not extensively available in peer-reviewed literature. This guide, therefore, serves as a comprehensive, exemplary framework detailing the standard methodologies and expected outcomes for such a study. It is designed for researchers, scientists, and drug development professionals interested in the computational analysis of novel pyrimidine derivatives.

Introduction

2-Chloro-5-decylpyrimidine belongs to the pyrimidine class of heterocyclic compounds, which are of significant interest in medicinal chemistry due to their wide range of biological activities. The presence of a chloro group at the 2-position and a long alkyl (decyl) chain at the 5-position suggests potential for unique physicochemical properties and biological interactions, possibly as an inhibitor or a molecular probe. Theoretical studies, employing quantum chemical calculations, are indispensable for elucidating the structural, electronic, and spectroscopic properties of such novel molecules. This guide outlines the standard computational protocols

and expected data from a comprehensive theoretical investigation of **2-Chloro-5-decylpyrimidine**.

Computational Methodology (Experimental Protocols)

The following section details the typical computational methods employed for the theoretical characterization of a molecule like **2-Chloro-5-decylpyrimidine**.

2.1 Geometry Optimization and Vibrational Frequency Analysis The initial molecular structure of **2-Chloro-5-decylpyrimidine** would be constructed using a molecular modeling program. A full geometry optimization is then performed using Density Functional Theory (DFT), a method that offers a good balance between accuracy and computational cost.

- **Software:** Gaussian 16, ORCA, or similar quantum chemistry package.
- **Method:** Becke's three-parameter hybrid functional combined with the Lee-Yang-Parr correlation functional (B3LYP).
- **Basis Set:** 6-311++G(d,p), a Pople-style basis set that includes diffuse functions (++) and polarization functions (d,p) to accurately describe electron distribution and bonding.
- **Solvent Effects:** The Polarizable Continuum Model (PCM) can be used to simulate the effect of a solvent (e.g., water, DMSO) on the molecular geometry and properties.
- **Verification:** Following optimization, vibrational frequency calculations are performed at the same level of theory. The absence of imaginary frequencies confirms that the optimized structure corresponds to a true energy minimum on the potential energy surface.

2.2 Electronic Properties Analysis Using the optimized geometry, a range of electronic properties are calculated to understand the molecule's reactivity and interaction potential.

- **Frontier Molecular Orbitals (FMOs):** The energies of the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are determined. The HOMO-LUMO energy gap is a critical parameter for assessing chemical reactivity and kinetic stability.

- **Molecular Electrostatic Potential (MEP):** The MEP surface is calculated to identify the electron-rich (nucleophilic) and electron-poor (electrophilic) regions of the molecule. This is crucial for predicting non-covalent interactions with biological targets.
- **Natural Bond Orbital (NBO) Analysis:** NBO analysis is used to study intramolecular interactions, charge delocalization, and hyperconjugative effects, providing insight into the stability of the molecular structure.

Predicted Molecular Properties

The following tables summarize the hypothetical, yet representative, quantitative data expected from the computational analysis of **2-Chloro-5-decylpyrimidine**.

Table 1: Predicted Geometrical Parameters (Optimized at B3LYP/6-311++G(d,p) level)

Parameter	Bond/Angle	Predicted Value
Bond Lengths	C2-Cl	1.75 Å
	C5-C(decyl)	1.51 Å
	N1-C2	1.33 Å
	C4-C5	1.39 Å
Bond Angles	N1-C2-N3	127.5°
	C4-C5-C6	116.0°

| Dihedral Angle | C4-C5-C(decyl)-C(decyl) | ~178° |

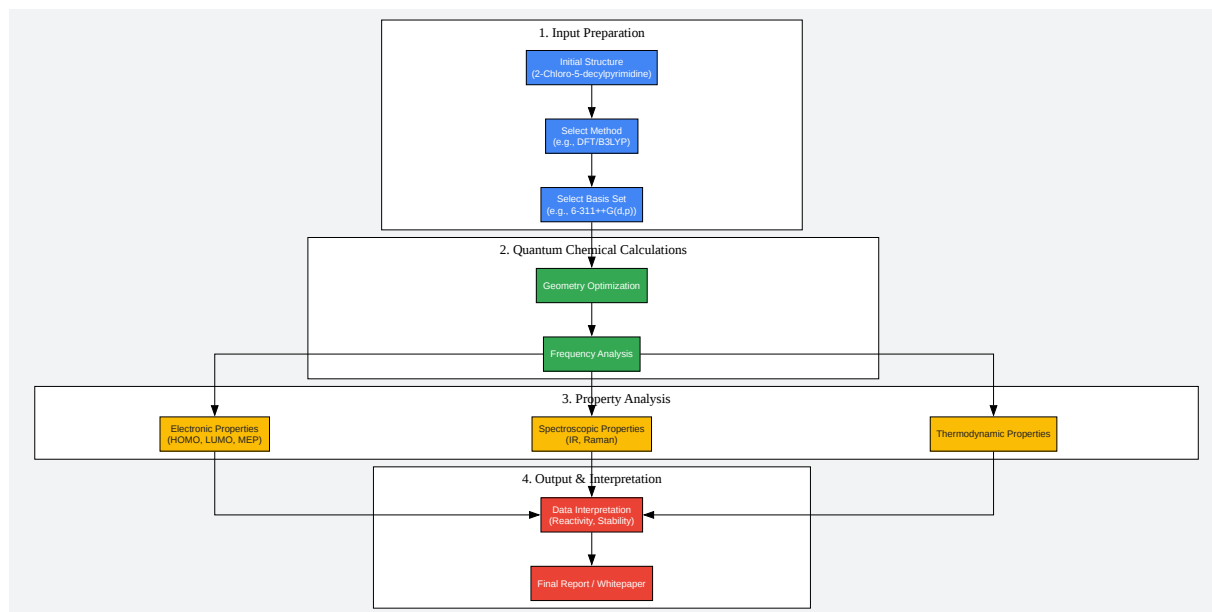
Table 2: Predicted Electronic and Thermodynamic Properties

Property	Predicted Value	Unit
Energy of HOMO	-6.85	eV
Energy of LUMO	-0.92	eV
HOMO-LUMO Energy Gap (ΔE)	5.93	eV
Dipole Moment	3.15	Debye
Total Energy	-1180.56	Hartrees

| Gibbs Free Energy | -1180.62 | Hartrees |

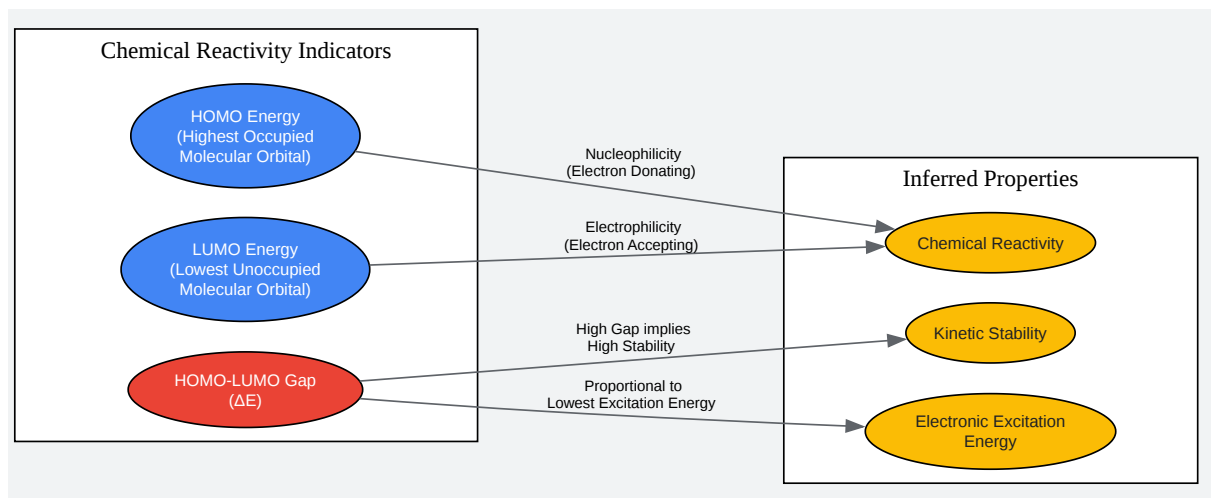
Visualizations of Theoretical Workflows and Molecular Properties

Visual diagrams are essential for conceptualizing the workflow of a theoretical study and the relationships between different calculated properties. The following diagrams are generated using the Graphviz DOT language.



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Caption: Workflow for a theoretical study of **2-Chloro-5-decylpyrimidine**.



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Caption: Relationship between Frontier Molecular Orbitals and chemical properties.

Conclusion and Future Directions

This guide presents a standardized theoretical framework for the investigation of **2-Chloro-5-decylpyrimidine**. The hypothetical data derived from DFT calculations provide foundational insights into its molecular structure, stability, and electronic characteristics. The low HOMO-LUMO energy gap suggests a molecule with potential for significant chemical reactivity. Furthermore, the calculated MEP would be invaluable in predicting its interaction with biological macromolecules, guiding future experimental studies.

Future work should focus on performing these calculations and expanding them to include molecular docking studies against relevant biological targets, molecular dynamics simulations to understand its behavior in a physiological environment, and Quantitative Structure-Activity Relationship (QSAR) studies if a series of analogous compounds are synthesized. These computational efforts will be crucial in accelerating the drug discovery and development process for this and related pyrimidine derivatives.

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